

4,5-Ethylenedithio-1,3-dithiol-2-one solubility in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Ethylenedithio-1,3-dithiol-2-one

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An In-Depth Technical Guide to the Solubility of **4,5-Ethylenedithio-1,3-dithiol-2-one** in Organic Solvents

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the available information regarding the solubility of **4,5-Ethylenedithio-1,3-dithiol-2-one** in organic solvents. Despite a thorough review of scientific literature and technical documentation, specific quantitative solubility data for this compound remains largely unpublished. However, this guide consolidates qualitative solubility information inferred from various synthetic and purification procedures. Furthermore, a detailed, generalized experimental protocol for determining the solubility of crystalline organic compounds is provided to empower researchers to ascertain this critical parameter for their specific applications.

Qualitative Solubility of 4,5-Ethylenedithio-1,3-dithiol-2-one

While precise solubility values (e.g., in g/L or mol/L) are not readily available in the public domain, an indication of its solubility in various organic solvents can be inferred from its use in chemical reactions and purification processes. The following table summarizes the qualitative solubility information gathered from the literature.

Solvent	Application	Implied Solubility
Triethylphosphite	Reagent/Solvent in coupling reactions	Sufficiently soluble for reaction
Toluene	Solvent in coupling reactions	Sufficiently soluble for reaction
Dimethylformamide (DMF)	Solvent for synthesis of precursors	Precursors are soluble
Ethanol	Recrystallization	Sparingly soluble at room temp., more soluble at elevated temp. [1]
Methylene Chloride (CH ₂ Cl ₂)	Extraction	Soluble for extraction purposes [1]

Note: "Sufficiently soluble for reaction" implies that enough of the compound dissolves to allow the chemical transformation to proceed, but does not provide information on the saturation limit.

Experimental Protocol for Determining Solubility

The following is a generalized protocol for the gravimetric determination of the solubility of a crystalline organic compound like **4,5-Ethylenedithio-1,3-dithiol-2-one**. This method is reliable and can be adapted to various organic solvents.

Objective: To determine the saturation solubility of **4,5-Ethylenedithio-1,3-dithiol-2-one** in a specific organic solvent at a given temperature.

Materials:

- **4,5-Ethylenedithio-1,3-dithiol-2-one** (crystalline solid)
- Selected organic solvent(s) (analytical grade)
- Vials with screw caps
- Constant temperature bath or incubator

- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.22 μm PTFE)
- Pre-weighed vials for solvent evaporation
- Analytical balance
- Drying oven or vacuum desiccator

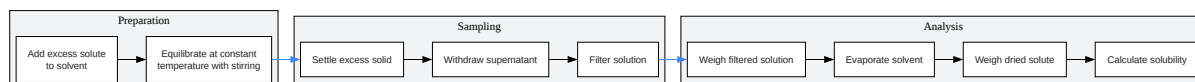
Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of crystalline **4,5-Ethylenedithio-1,3-dithiol-2-one** to a vial containing a known volume of the selected organic solvent. An excess of the solid should be visible at the bottom of the vial to ensure saturation.
 - Place a small stir bar in the vial, cap it tightly, and place it in a constant temperature bath set to the desired temperature.
 - Stir the suspension vigorously for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required to reach equilibrium may need to be determined experimentally.
- Sample Withdrawal and Filtration:
 - After the equilibration period, stop the stirring and allow the excess solid to settle at the bottom of the vial for at least one hour at the constant temperature.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to avoid premature crystallization.
 - Immediately filter the solution through a syringe filter into a pre-weighed vial. This step is crucial to remove any undissolved solid particles.
- Solvent Evaporation and Quantification:

- Record the exact weight of the filtered solution.
 - Evaporate the solvent from the vial using a gentle stream of nitrogen, a rotary evaporator, or by placing it in a drying oven at a temperature below the boiling point of the solvent and the decomposition temperature of the compound.
 - Once the solvent is completely removed, place the vial in a vacuum desiccator to remove any residual solvent and allow it to cool to room temperature.
 - Weigh the vial containing the dried solute.
- Calculation of Solubility:
 - The mass of the dissolved solid is the final weight of the vial minus the initial weight of the empty vial.
 - The mass of the solvent is the weight of the filtered solution minus the mass of the dissolved solid.
 - Solubility can be expressed in various units, such as g/100 g of solvent, g/L, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Workflow for the gravimetric determination of solubility.

In conclusion, while quantitative solubility data for **4,5-Ethylenedithio-1,3-dithiol-2-one** is not currently published, this guide provides valuable qualitative insights and a robust experimental framework for its determination. The provided protocol can be readily implemented in a laboratory setting to generate the precise solubility data required for research, development, and formulation activities.

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References

- 1. data.epo.org [data.epo.org]
- To cite this document: BenchChem. [4,5-Ethylenedithio-1,3-dithiol-2-one solubility in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1361191#4-5-ethylenedithio-1-3-dithiol-2-one-solubility-in-organic-solvents\]](https://www.benchchem.com/product/b1361191#4-5-ethylenedithio-1-3-dithiol-2-one-solubility-in-organic-solvents)

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